

chemical properties and CAS number for (-)-Indolactam V

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Compound of Interest

Compound Name: (-)-Indolactam V

Cat. No.: B1671884

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(-)-Indolactam V: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Abstract

(-)-Indolactam V is a synthetically accessible indole alkaloid that has garnered significant attention in cellular biology and drug discovery due to its potent activity as a protein kinase C (PKC) activator. This technical guide provides an in-depth overview of the chemical properties, biological activity, and experimental protocols related to **(-)-Indolactam V**. Its ability to modulate PKC signaling pathways has made it a valuable tool for studying a range of cellular processes, including cell differentiation, proliferation, and apoptosis. This document serves as a comprehensive resource for researchers utilizing **(-)-Indolactam V** in their investigations.

Chemical Properties

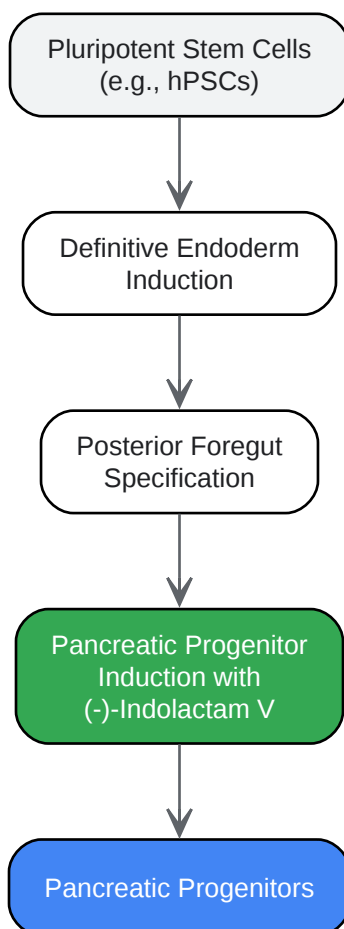
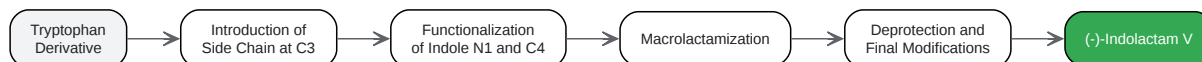
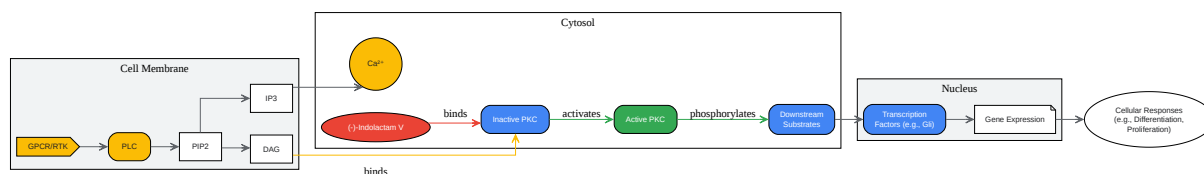
(-)-Indolactam V is a white to off-white solid powder. Its chemical and physical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	90365-57-4	[1][2][3]
Molecular Formula	C ₁₇ H ₂₃ N ₃ O ₂	[1][2][3]
Molecular Weight	301.38 g/mol	[1][2][4]
Appearance	White to off-white solid/powder	[1][2]
Melting Point	Not available	[2]
Boiling Point	584 °C at 760 mmHg	[2]
Solubility	Soluble in DMSO (>10 mg/mL) and Ethanol.	[2][5]
Storage Temperature	-20°C	[1][2]
Purity	≥96% (HPLC)	[1]
InChI Key	LUZOFMGZMUZSSK-LRDDRELGSA-N	[1]
SMILES String	CC(C) [C@@H]1N(C)c2cccc3[nH]cc(C--INVALID-LINK--NC1=O)c23	[1]

Biological Activity and Signaling Pathway

(-)-Indolactam V is a potent and selective activator of protein kinase C (PKC) isozymes.[2][6] It mimics the function of the endogenous second messenger diacylglycerol (DAG), binding to the C1 domain of conventional (α , β , γ) and novel (δ , ϵ , η , θ) PKC isozymes.[3] This binding event induces a conformational change in the PKC molecule, leading to its activation and the subsequent phosphorylation of a multitude of downstream protein substrates.

The activation of PKC by **(-)-Indolactam V** triggers a cascade of intracellular signaling events that can influence a wide array of cellular functions. One notable downstream effect is the regulation of transcription factors, such as the Gli family of proteins involved in the Hedgehog signaling pathway.[2] Furthermore, PKC activation can modulate ion channel activity and intracellular calcium levels, impacting processes like cell proliferation and differentiation.[7]



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References

- 1. (-)-Indolactam V activates protein kinase C and induces changes in muscarinic receptor functions in SH-SY5Y human neuroblastoma cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Indolactam Dipeptides as Nanomolar Gli Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Synthetic analogues (indolactams) of (-)-indolactam-V are new congeners of the teleocidin class of tumor promoters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Synthetic Indolactam V Analogues as Inhibitors of PAR2-Induced Calcium Mobilization in Triple-Negative Breast Cancer Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Modular Total Synthesis of Protein Kinase C Activator (-)-Indolactam V - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. (-)-Indolactam V-induced mitogenesis in human fetal/neonatal and adult T cells: lower response of neonatal cells and possible regulatory role of monocytes in protein kinase C-mediated pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
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